

physical and chemical characteristics of Tadalafil-13C,d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tadalafil-13C,d3

Cat. No.: B15556182

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Characteristics of **Tadalafil-13C,d3**

This guide provides a comprehensive overview of the core physical and chemical properties, mechanism of action, and analytical applications of **Tadalafil-13C,d3**. Designed for researchers, scientists, and drug development professionals, this document details the essential characteristics of this isotopically labeled compound, which is crucial for its use as an internal standard in quantitative bioanalytical assays.

Core Physical and Chemical Characteristics

Tadalafil-13C,d3 is an isotopically labeled version of Tadalafil, a potent and selective phosphodiesterase type 5 (PDE5) inhibitor. The incorporation of stable isotopes (one Carbon-13 and three Deuterium atoms) results in a molecule with a higher mass, making it an ideal internal standard for mass spectrometry-based quantification of Tadalafil.^{[1][2][3]} The stable isotopes do not alter the fundamental chemical properties of the molecule.

Physical Properties

The key physical and chemical data for **Tadalafil-13C,d3** are summarized below. These properties are essential for its handling, storage, and use in experimental settings.

Property	Value	Citations
Chemical Name	(6R)-6-(Benzo[d][4,5]dioxol-5-yl)-2-(methyl-13C-d3)-2,3,6,7,12,12a-hexahydropyrazino[1',2':1,6]pyrido[3,4-b]indole-1,4-dione	[6]
CAS Number	1261364-86-6	[6][7][8]
Molecular Formula	C ₂₁ ¹³ CH ₁₆ D ₃ N ₃ O ₄	[6][8]
Molecular Weight	393.42 g/mol	[1][6][8]
Appearance	White to Off-White Solid	[9][10]
Melting Point	281-283°C	[2][10]
Solubility	Soluble in DMSO and Methanol; Slightly soluble in Chloroform	[2][10][11]
Storage	-20°C Freezer	[2][3][10][12]

Isotopic Purity

The isotopic purity of **Tadalafil-13C,d3** is a critical parameter for its function as an internal standard, ensuring minimal interference from unlabeled or partially labeled species.[13] Commercially available standards typically exhibit high levels of isotopic enrichment.

Parameter	Representative Value	Citations
Chemical Purity (by HPLC)	>99.5%	[13]
Isotopic Purity (Deuterium Incorporation)	≥98%	[13]
d0 Isotopologue Abundance	<0.1%	[13]
d3 Isotopologue Abundance	>98%	[13]

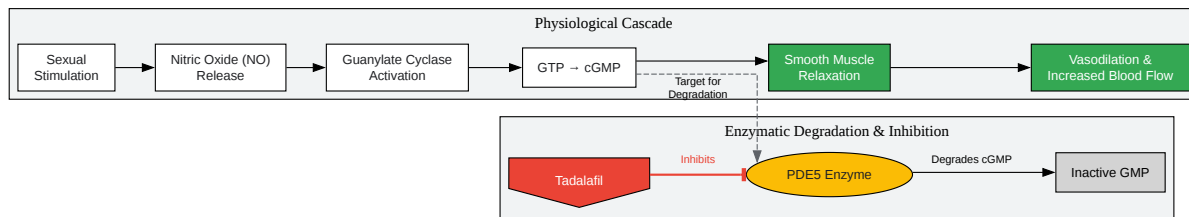
Note: Researchers should always refer to the Certificate of Analysis provided by the supplier for lot-specific data.

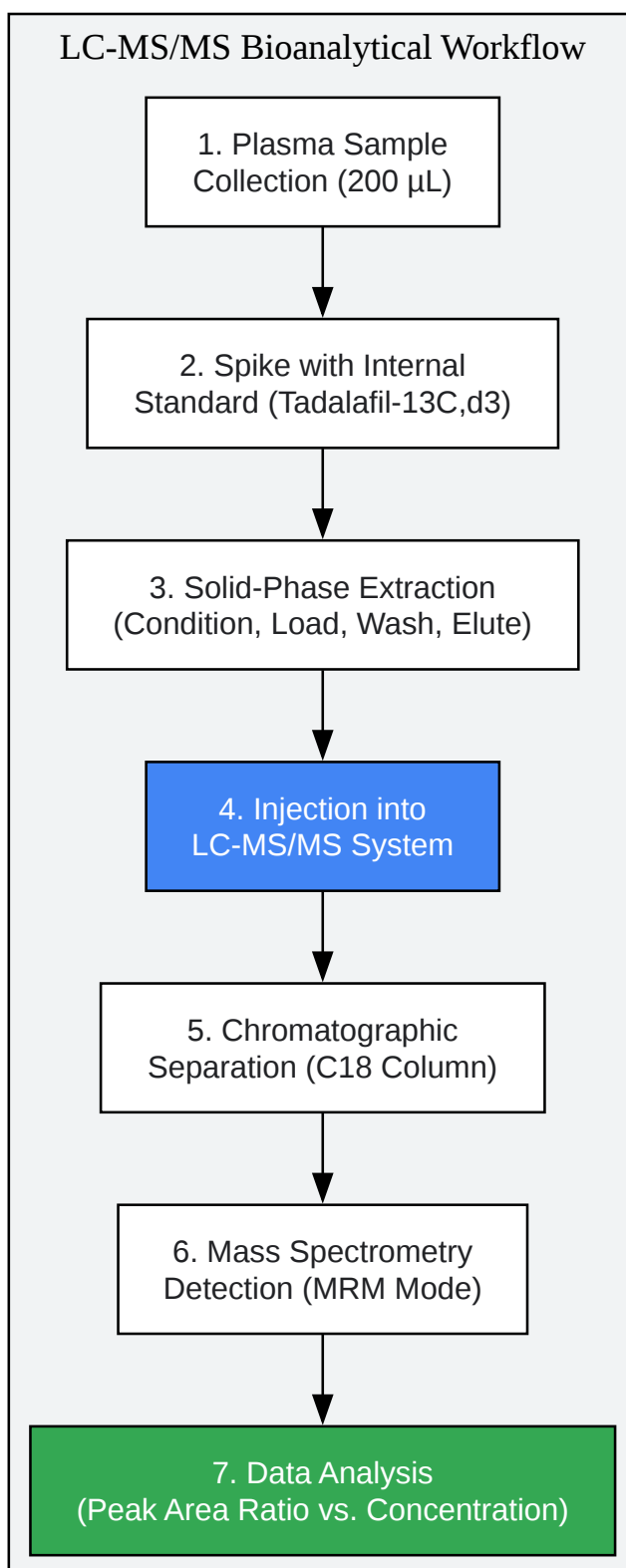
Mechanism of Action: PDE5 Inhibition

As an isotopologue of Tadalafil, **Tadalafil-13C,d3** shares the same mechanism of action.

Tadalafil is a selective inhibitor of phosphodiesterase type 5 (PDE5), an enzyme responsible for the degradation of cyclic guanosine monophosphate (cGMP).^{[4][14][15]}

In the context of erectile dysfunction, sexual stimulation leads to the local release of nitric oxide (NO).^[5] NO stimulates the enzyme guanylate cyclase, which increases the synthesis of cGMP in the smooth muscle cells of the corpus cavernosum.^{[4][5]} Elevated cGMP levels cause smooth muscle relaxation, allowing for increased blood flow and resulting in an erection.^{[16][17]} By inhibiting PDE5, Tadalafil prevents the breakdown of cGMP, thereby enhancing and prolonging its vasodilatory effects.^{[14][15]} This mechanism also underlies its therapeutic use in pulmonary arterial hypertension, where it promotes vasodilation in the pulmonary vasculature.^{[4][5]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Tadalafil-d3 | 960226-55-5 [m.chemicalbook.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Tadalafil - Wikipedia [en.wikipedia.org]
- 5. Tadalafil: Mechanism of Action & Structure | Study.com [study.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. isotope.bocsci.com [isotope.bocsci.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Tadalafil-13C2,d3 | CymitQuimica [cymitquimica.com]
- 10. Tadalafil-d3 CAS#: 960226-55-5 [m.chemicalbook.com]
- 11. caymanchem.com [caymanchem.com]
- 12. Tadalafil-d3 | CAS 960226-55-5 | LGC Standards [lgcstandards.com]
- 13. benchchem.com [benchchem.com]
- 14. Tadalafil - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 15. What is the mechanism of Tadalafil? [synapse.patsnap.com]
- 16. go.drugbank.com [go.drugbank.com]
- 17. Tadalafil | C22H19N3O4 | CID 110635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical characteristics of Tadalafil-13C,d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556182#physical-and-chemical-characteristics-of-tadalafil-13c-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com